

Personal protective equipment for handling NSC636819

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Compound of Interest

Compound Name: NSC636819

Cat. No.: B1680235

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Essential Safety and Handling Guide for NSC636819

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **NSC636819**, a competitive and selective inhibitor of KDM4A/KDM4B. Adherence to these procedures is essential to ensure a safe laboratory environment and maintain the integrity of the compound.

Chemical and Physical Properties

A summary of the key quantitative data for **NSC636819** is presented below. This information is crucial for accurate experimental planning and safe handling.

| Property | Value |
|------------------------|--|
| CAS Number | 1618672-71-1 |
| Molecular Formula | C ₂₂ H ₁₂ Cl ₄ N ₂ O ₄ |
| Molecular Weight | 510.15 g/mol [1][2] |
| Appearance | Brown solid[1] |
| Purity | ≥97% (HPLC)[1] or ≥98%[2] |
| Solubility | Soluble in DMSO (e.g., to 10 mg/mL or 10 mM) |
| Storage Temperature | Recommended at 2-8°C for solid form |
| Stock Solution Storage | Aliquot and freeze at -20°C for up to 3 months or -80°C for up to 6 months. |

Personal Protective Equipment (PPE)

Standard laboratory handling precautions are required. The following PPE should be worn at all times when handling **NSC636819**:

- Eye and Face Protection: Use chemical safety goggles and/or a face shield.
- Skin Protection:
 - Wear protective gloves (e.g., nitrile rubber).
 - Use a laboratory coat to prevent skin contact.
- Respiratory Protection: If handling large quantities or generating dust, use a NIOSH-approved respirator.
- Hand Hygiene: Wash hands thoroughly after handling the compound.

Handling and Storage Procedures

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the solid compound at 2-8°C.
- For stock solutions, after reconstitution with DMSO, it is recommended to aliquot the solution into smaller volumes and store them at -20°C for up to 3 months or -80°C for up to 6 months to maintain stability.

Handling:

- Handle **NSC636819** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

Spill and Disposal Plan

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills (e.g., in DMSO), absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

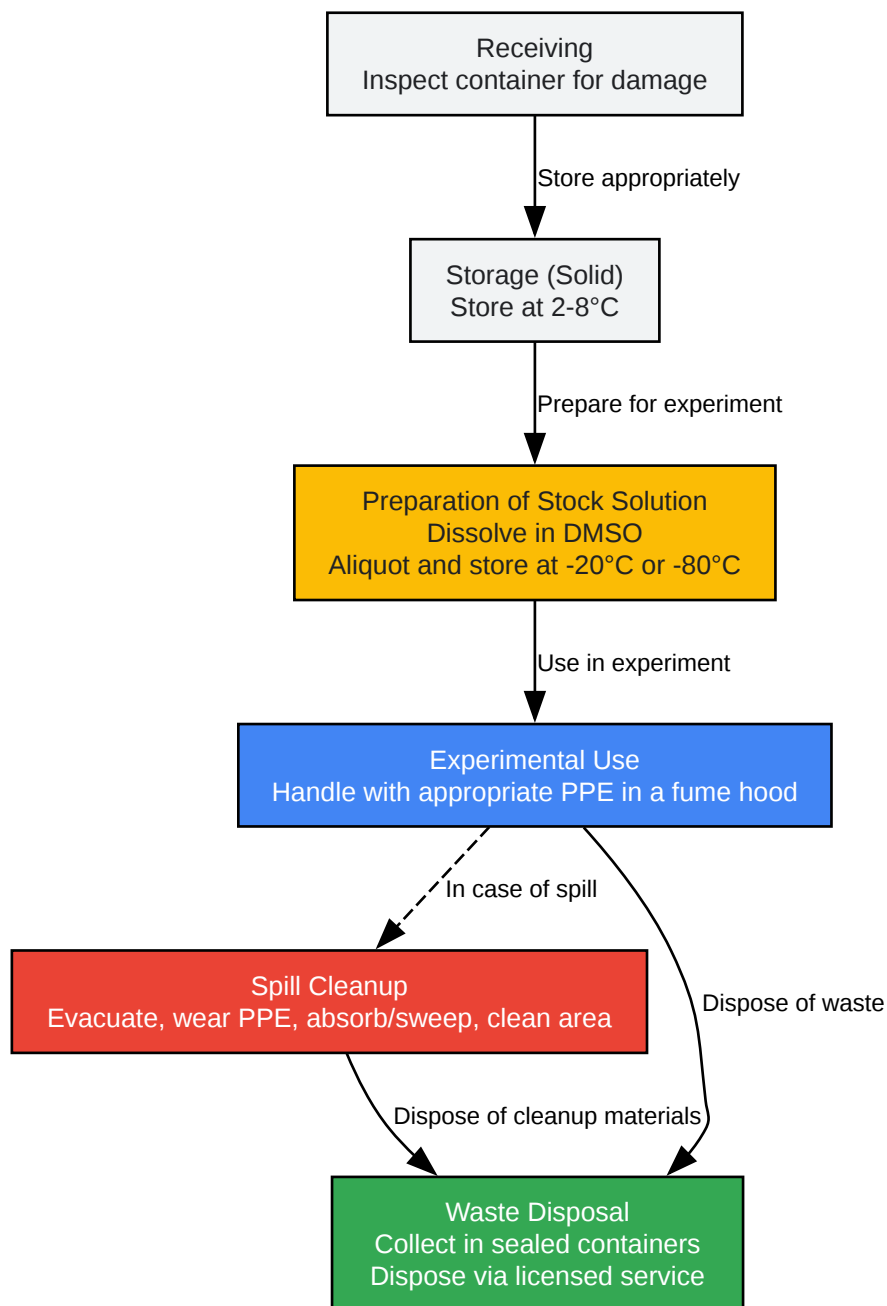
Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

- Do not allow the chemical to enter drains.

Operational Workflow for Handling NSC636819

The following diagram outlines the key steps for the safe handling of **NSC636819** from receipt to disposal.



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Fig. 1: Workflow for handling **NSC636819**.

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References

- 1. KDM4A/KDM4B Inhibitor, NSC636819 | 1618672-71-1 [sigmaaldrich.com]
- 2. rndsystems.com [rndsystems.com]
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